

5-Fluoro-2,3-dimethyl-1H-indole: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Fluoro-2,3-dimethyl-1H-indole

CAS No.: 526-47-6

Cat. No.: B1298786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core basic properties of **5-Fluoro-2,3-dimethyl-1H-indole**, a fluorinated indole derivative of significant interest in medicinal chemistry and drug discovery. This document details its chemical and physical characteristics, outlines plausible synthetic routes with experimental protocols, and explores its potential biological activities based on data from structurally related compounds.

Core Chemical and Physical Properties

5-Fluoro-2,3-dimethyl-1H-indole is a solid, light brown to gray compound at room temperature.^[1] The introduction of a fluorine atom at the 5-position of the indole ring can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, making it an attractive scaffold for the development of novel therapeutic agents.

Table 1: Physicochemical Properties of **5-Fluoro-2,3-dimethyl-1H-indole**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ FN	[2]
Molecular Weight	163.19 g/mol	[2]
CAS Number	526-47-6	[2]
Appearance	Light brown to gray solid	[1]
Melting Point	60-61 °C	[1]
Boiling Point (Predicted)	287.3 ± 35.0 °C at 760 mmHg	[2]
Density (Predicted)	1.177 ± 0.06 g/cm ³	[2]
pKa (Predicted)	17.03 ± 0.30	[1]
LogP (Predicted)	3.11	[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Fluoro-2,3-dimethyl-1H-indole** is not readily available in the peer-reviewed literature, its structure lends itself to well-established methods for indole synthesis. The Leimgruber-Batcho and Fischer indole syntheses are two of the most common and versatile methods for preparing substituted indoles.

Proposed Synthetic Route: Leimgruber-Batcho Indole Synthesis

The Leimgruber-Batcho indole synthesis is a highly efficient two-step process that begins with an o-nitrotoluene derivative.[3] This method is often preferred due to the commercial availability of many starting materials and the generally high yields.[3]

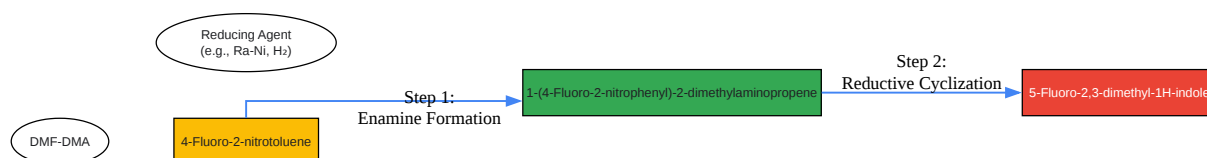
Experimental Protocol:

Step 1: Synthesis of 1-(4-Fluoro-2-nitrophenyl)-2-dimethylaminopropene

- To a solution of 4-fluoro-2-nitrotoluene (1 equivalent) in anhydrous N,N-dimethylformamide (DMF), add N,N-dimethylformamide dimethyl acetal (DMF-DMA) (1.2 equivalents).
- The reaction mixture is heated to reflux and stirred for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield the enamine intermediate.

Step 2: Reductive Cyclization to **5-Fluoro-2,3-dimethyl-1H-indole**

- The enamine intermediate from Step 1 is dissolved in a suitable solvent such as ethanol or ethyl acetate.
- A reducing agent is added to the solution. Common reducing agents for this step include Raney nickel with hydrazine, palladium on carbon with hydrogen gas, or stannous chloride.
[3]
- The reaction mixture is stirred at room temperature or gently heated until the reduction of the nitro group and subsequent cyclization are complete, as monitored by TLC.
- After the reaction is complete, the catalyst is removed by filtration (if applicable), and the solvent is evaporated.
- The resulting crude product is purified by column chromatography to afford pure **5-Fluoro-2,3-dimethyl-1H-indole**.



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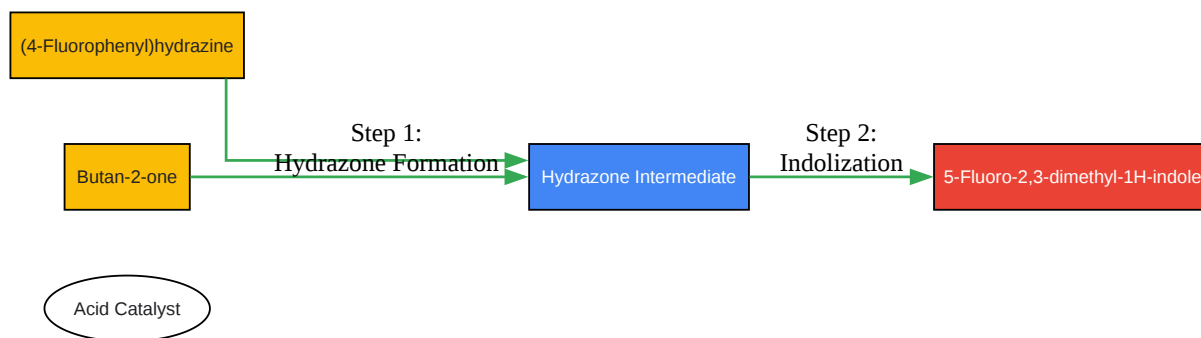
Leimgruber-Batcho Synthesis Workflow

Alternative Synthetic Route: Fischer Indole Synthesis

The Fischer indole synthesis is a classic method that involves the reaction of a phenylhydrazine with an aldehyde or ketone under acidic conditions.^[4]

Experimental Protocol:

- **Formation of the Hydrazone:** (4-Fluorophenyl)hydrazine (1 equivalent) is reacted with butan-2-one (1.1 equivalents) in a suitable solvent like ethanol with a catalytic amount of acid (e.g., acetic acid). The mixture is stirred at room temperature until the formation of the corresponding hydrazone is complete.
- **Indolization:** The formed hydrazone is then treated with a strong acid catalyst, such as polyphosphoric acid or zinc chloride, and heated. The reaction mixture is maintained at an elevated temperature until cyclization is complete.
- **Work-up and Purification:** The reaction is cooled and quenched by pouring it into ice water. The product is then extracted with an organic solvent (e.g., ethyl acetate), washed, dried, and the solvent is evaporated. The crude product is purified by column chromatography.

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Fischer Indole Synthesis Workflow

Spectroscopic Characterization

While experimental spectroscopic data for **5-Fluoro-2,3-dimethyl-1H-indole** is not readily available, a predicted profile can be extrapolated from closely related analogs, such as 5-fluoro-2-methyl-1H-indole.^[5]

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts for **5-Fluoro-2,3-dimethyl-1H-indole** (in CDCl₃)

¹ H NMR	Predicted δ (ppm)	¹³ C NMR	Predicted δ (ppm)
NH	~8.0 (br s)	C2	~135
H4	~7.2 (dd)	C3	~110
H6	~6.9 (td)	C3a	~129
H7	~7.1 (dd)	C4	~109 (d, JCF ≈ 9 Hz)
2-CH ₃	~2.4 (s)	C5	~158 (d, JCF ≈ 235 Hz)
3-CH ₃	~2.2 (s)	C6	~110 (d, JCF ≈ 25 Hz)
C7	~110 (d, JCF ≈ 4 Hz)		
C7a	~131		
2-CH ₃	~12		
3-CH ₃	~9		

Note: These are predicted values and may differ from experimental results. 'd' denotes a doublet and 'J' represents the coupling constant.

Other Spectroscopic Techniques:

- Infrared (IR) Spectroscopy: Expected to show a characteristic N-H stretching vibration around 3400 cm⁻¹ and C-F stretching vibrations in the region of 1250-1000 cm⁻¹.

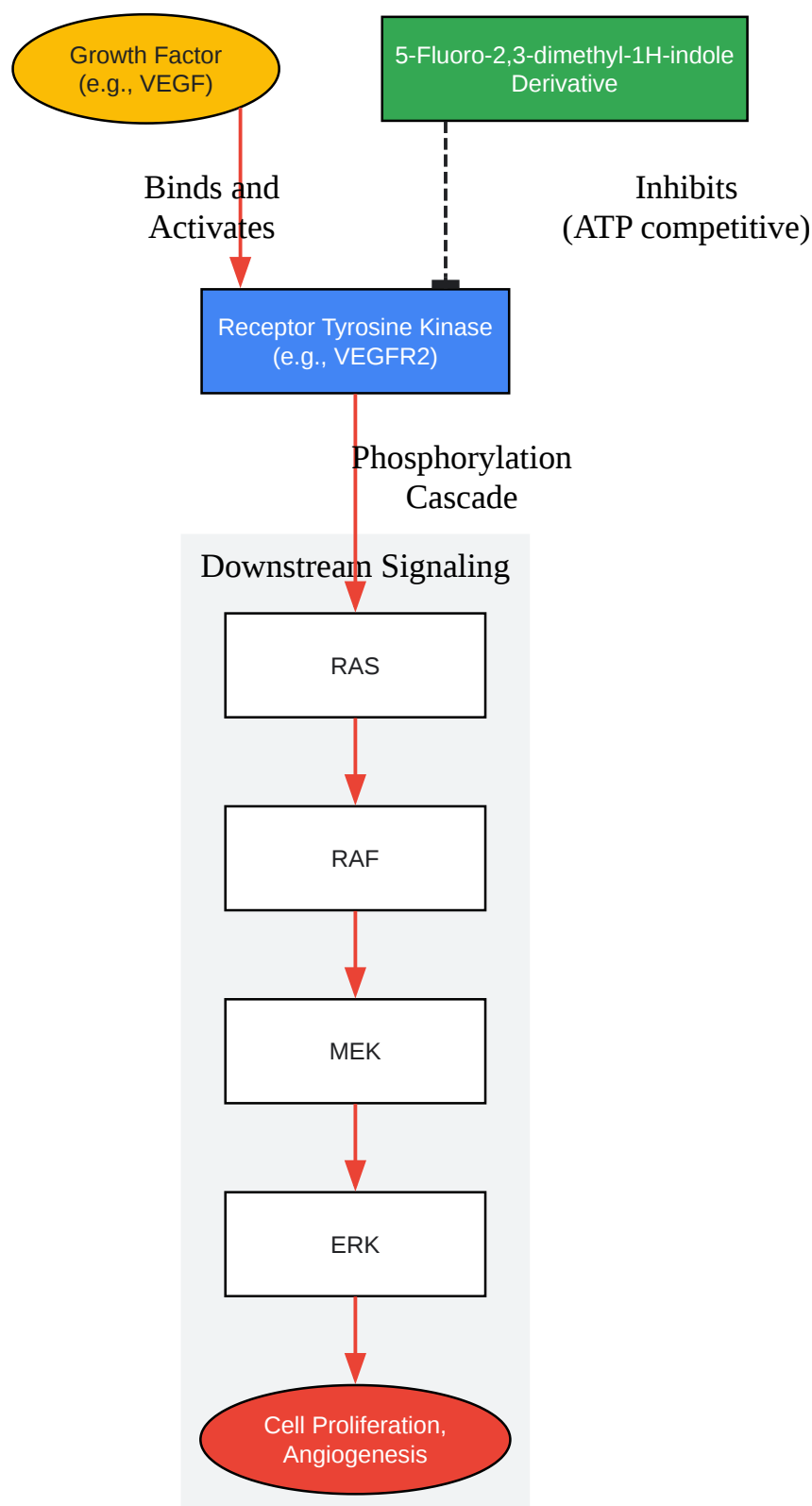
- Mass Spectrometry (MS): The molecular ion peak (M^+) would be observed at $m/z = 163.0797$.

Potential Biological Activity and Signaling Pathways

Fluorinated indole derivatives are a well-known class of compounds in medicinal chemistry with a wide range of biological activities, including anticancer, antimicrobial, and enzyme inhibitory effects.[6][7] While specific biological data for **5-Fluoro-2,3-dimethyl-1H-indole** is not published, its structural similarity to known bioactive molecules suggests it could be a candidate for further investigation.

For instance, a structurally related compound, 5-(5-Fluoro-2-oxo-1,2-dihydroindol-3-ylidenemethyl)-2,4-dimethyl-1H-pyrrole-3-carboxylic acid (2-diethylaminoethyl)amide (Sunitinib), is a potent tyrosine kinase inhibitor targeting receptors such as VEGFR2 and PDGFR β , which are crucial in cancer progression.[8] It is plausible that **5-Fluoro-2,3-dimethyl-1H-indole** could serve as a scaffold for the development of new kinase inhibitors.

Hypothetical Signaling Pathway for a **5-Fluoro-2,3-dimethyl-1H-indole**-based Kinase Inhibitor:



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Potential Kinase Inhibition Pathway

Solubility Profile

The solubility of **5-Fluoro-2,3-dimethyl-1H-indole** is predicted to be low in aqueous solutions due to its hydrophobic indole core and methyl substituents. However, it is expected to be soluble in common organic solvents.

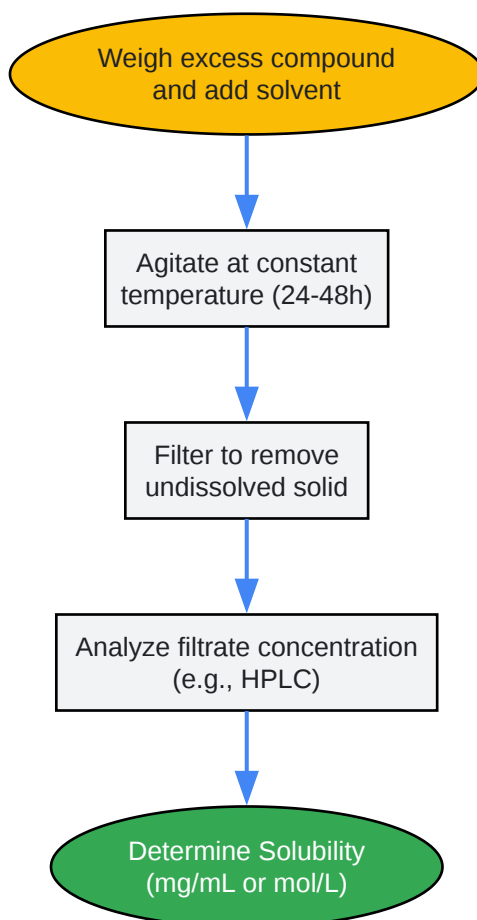
Table 3: Predicted Solubility of **5-Fluoro-2,3-dimethyl-1H-indole**

Solvent	Predicted Solubility	Rationale
Water	Low	The hydrophobic indole nucleus and methyl groups limit aqueous solubility.
Methanol, Ethanol	Moderate to High	Polar protic solvents capable of hydrogen bonding with the indole N-H.
Dichloromethane, Chloroform	High	Good solubility is expected in these non-polar to moderately polar organic solvents.
Dimethyl Sulfoxide (DMSO)	High	A polar aprotic solvent known for its ability to dissolve a wide range of compounds.
Hexane	Low	The polarity mismatch between the compound and the non-polar solvent will limit solubility.

Experimental Protocol for Solubility Determination (Shake-Flask Method):

- Add an excess amount of **5-Fluoro-2,3-dimethyl-1H-indole** to a known volume of the solvent of interest in a sealed vial.
- Agitate the vial at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Filter the saturated solution to remove any undissolved solid.

- Determine the concentration of the dissolved compound in the filtrate using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or quantitative NMR.



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Solubility Determination Workflow

Conclusion

5-Fluoro-2,3-dimethyl-1H-indole represents a valuable chemical entity with potential applications in drug discovery and materials science. This technical guide provides a foundational understanding of its basic properties, plausible synthetic methodologies, and potential biological relevance. Further experimental validation of the predicted data is crucial for advancing the use of this compound in research and development.

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- To cite this document: BenchChem. [5-Fluoro-2,3-dimethyl-1H-indole: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1298786/docs#5-fluoro-2-3-dimethyl-1h-indole-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1298786/docs#5-fluoro-2-3-dimethyl-1h-indole-an-in-depth-technical-guide)

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